

"Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-" stability and storage conditions

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Compound of Interest

Compound Name: Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-

Cat. No.: B1582679

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Technical Support Center: Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-

Welcome to the Technical Support Center for **Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-** (CAS No. 92-64-8). This guide is designed for researchers, scientists, and drug development professionals to ensure the stability and proper handling of this chemical throughout your experiments. As Senior Application Scientists, we have compiled this information to address common questions and troubleshooting scenarios.

Section 1: Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the storage and handling of **Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-**.

Q1: What are the ideal storage conditions for Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-?

A1: To ensure the long-term stability of **Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-**, it should be stored in a tightly sealed container in a dry, cool, and well-ventilated area^{[1][2]}. The compound is a light yellow liquid, and any significant color change may indicate degradation.

Q2: Is this compound sensitive to air or light?

A2: While the Safety Data Sheet (SDS) does not specify light sensitivity, good laboratory practice for nitrogen-containing organic compounds, especially anilines, includes protection from light to prevent potential photo-degradation. The primary recommendation is to keep the container tightly closed to protect it from moisture and air^{[1][2]}. The tertiary amine group could be susceptible to slow oxidation on prolonged exposure to air.

Q3: What materials are incompatible with Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-?

A3: Direct compatibility data for this specific compound is limited. However, based on the reactivity of its functional groups (tertiary amine, nitrile, alcohol) and data from related compounds like propionitrile, it is prudent to avoid contact with the following^{[3][4]}:

- Strong Oxidizing Agents: These can react with the aniline and hydroxyl functional groups, leading to degradation.
- Strong Acids: The tertiary amine group is basic and will react with strong acids. The nitrile group can also undergo acid-catalyzed hydrolysis^[4].
- Strong Bases: Strong bases can promote the hydrolysis of the nitrile group^[4].
- Strong Reducing Agents: These may react with the nitrile group.

Q4: What are the potential degradation pathways for this molecule?

A4: While specific studies on the degradation of **Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-** are not readily available, we can infer potential pathways based on its structure:

- Hydrolysis of the Nitrile Group: Similar to other nitriles, the propanenitrile moiety can hydrolyze under acidic or basic conditions, first to a propanamide and then to a propanoic acid derivative^[4].

- **Oxidation of the Aniline Moiety:** The N-phenylamino group can be susceptible to oxidation, which could lead to the formation of colored impurities. This is a common degradation pathway for anilines.
- **Reactions of the Hydroxyethyl Group:** The primary alcohol can undergo oxidation to an aldehyde or carboxylic acid in the presence of strong oxidizing agents.

Q5: What is the expected appearance of Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-?

A5: The compound should appear as a light yellow liquid[1][2].

Section 2: Storage and Stability Summary

For quick reference, the key storage and stability parameters are summarized in the table below.

Parameter	Recommendation	Rationale & Cited Evidence
Storage Temperature	Cool, ambient temperature.	Recommended in the Safety Data Sheet to maintain chemical stability[1][2].
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen, Argon) for long-term storage.	To minimize potential oxidation of the tertiary amine and protect from atmospheric moisture.
Container	Tightly closed, light-protecting container (e.g., amber glass bottle).	Prevents exposure to air, moisture, and light, which can accelerate degradation[1][2].
Incompatible Materials	Strong acids, strong bases, strong oxidizing agents, strong reducing agents.	Avoids potential hazardous reactions and degradation of the compound, such as hydrolysis of the nitrile or oxidation of the amine[3][4].

Section 3: Troubleshooting Guide

Unexpected experimental results can sometimes be traced back to the stability and handling of reagents. This section provides a logical approach to troubleshooting common issues.

Issue 1: My sample has changed color from light yellow to a darker yellow/brown.

- **Potential Cause:** This is a common indicator of degradation, likely due to oxidation of the aniline component of the molecule. This can be accelerated by exposure to air, light, or incompatible substances.
- **Troubleshooting Steps:**
 - **Verify Storage Conditions:** Ensure the container was tightly sealed and stored away from light and heat sources.
 - **Check for Contamination:** Review handling procedures to identify any potential cross-contamination with oxidizing agents.
 - **Purity Analysis:** If the experiment is sensitive to impurities, consider running a purity check (e.g., via HPLC or NMR) on the material before use.
 - **Solution:** If degradation is suspected, it is recommended to use a fresh, unopened sample for critical applications.

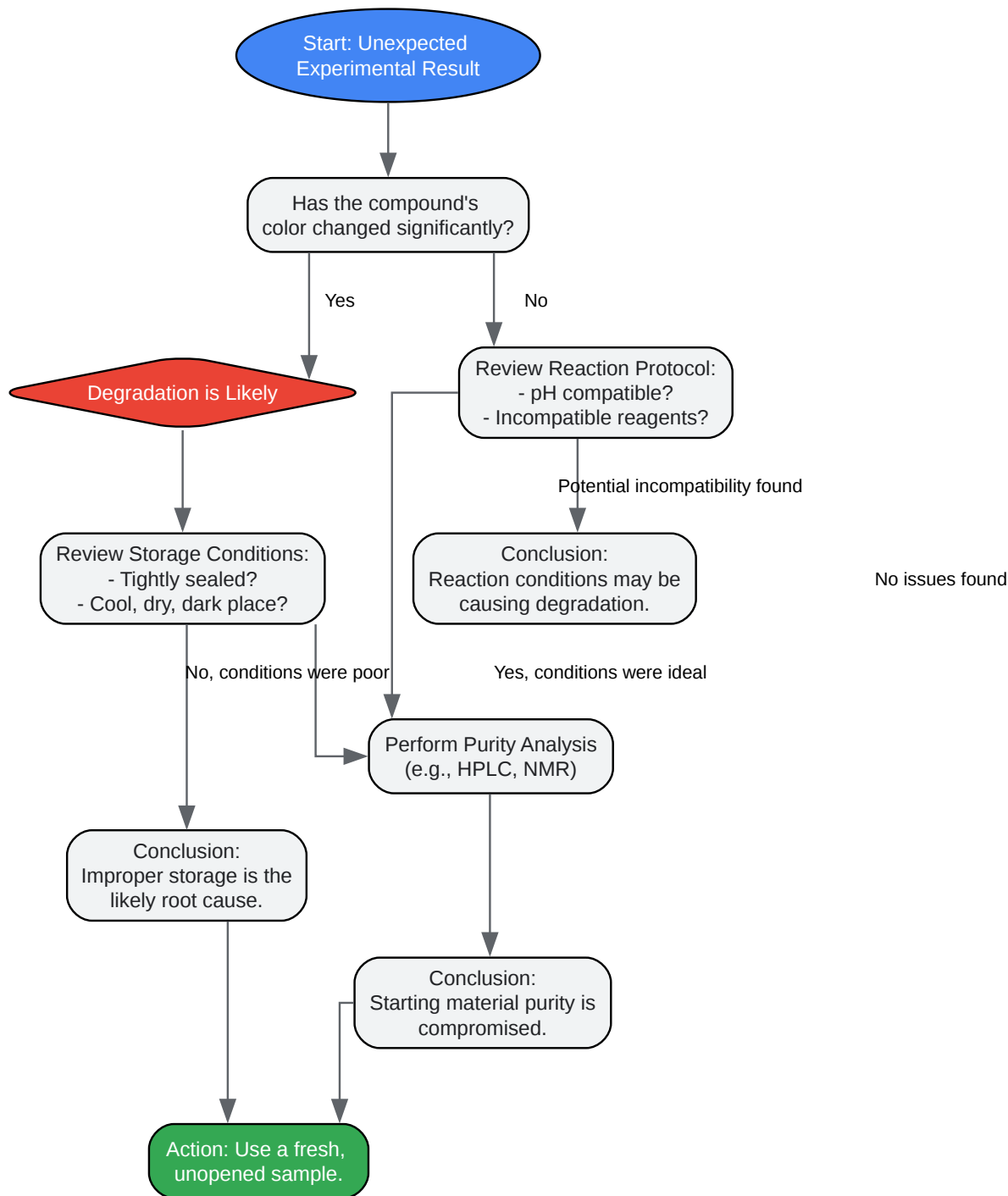
Issue 2: My reaction yield is lower than expected, or I'm seeing unexpected byproducts.

- **Potential Cause:** If **Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-** is a reactant, its degradation could lead to lower yields. The degradation products could also interfere with the reaction. For example, if the nitrile group has hydrolyzed to a carboxylic acid, this will alter the reactivity.
- **Troubleshooting Steps:**
 - **Confirm Reagent Purity:** As with color change, verify the purity of the starting material.

- Review Reaction Conditions: Ensure that the reaction conditions (pH, temperature, other reagents) are compatible with all functional groups on the molecule. Avoid strongly acidic or basic conditions unless the goal is to modify the nitrile group.
- Inert Atmosphere: If the reaction is sensitive to oxidation, running it under an inert atmosphere (Nitrogen or Argon) may improve the outcome.

Troubleshooting Workflow Diagram

The following diagram outlines a decision-making process for troubleshooting issues related to the stability of **Propanenitrile, 3-[(2-hydroxyethyl)phenylamino]-**.



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Caption: Troubleshooting workflow for stability issues.

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